

Preparing a DMSO Stock Solution of LY310762: An Application Note and Protocol

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Compound of Interest

Compound Name: LY310762

Cat. No.: B1675665

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Introduction

LY310762 is a potent and selective antagonist of the serotonin 5-HT_{1D} receptor, with a reported K_i of 249 nM.[1] It exhibits a higher affinity for the 5-HT_{1D} receptor over the 5-HT_{1B} receptor.[2][1][3] Due to its selective antagonistic properties, **LY310762** is a valuable tool for investigating the physiological and pathological roles of the 5-HT_{1D} receptor in the central nervous system.[4] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **LY310762** for research purposes.[2][5] This document provides a detailed protocol for the preparation, storage, and handling of **LY310762** stock solutions in DMSO.

Quantitative Data Summary

For ease of reference, the key quantitative data for **LY310762** are summarized in the table below.

Property	Value	References
Molecular Weight	430.94 g/mol	[3][6]
CAS Number	192927-92-7	[3][7]
Solubility in DMSO	~43.1 mg/mL (100.01 mM)	
Solubility in Water	~4.3 mg/mL (9.98 mM)	[2]
Recommended Storage (Powder)	-20°C for up to 3 years	[2][1][3]
Recommended Storage (in DMSO)	-80°C for up to 1 year	[2][1]

Experimental Protocol: Preparing LY310762 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **LY310762** in DMSO. Adjustments to the final concentration can be made by modifying the initial mass of **LY310762** and the volume of DMSO accordingly.

Materials:

- **LY310762** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

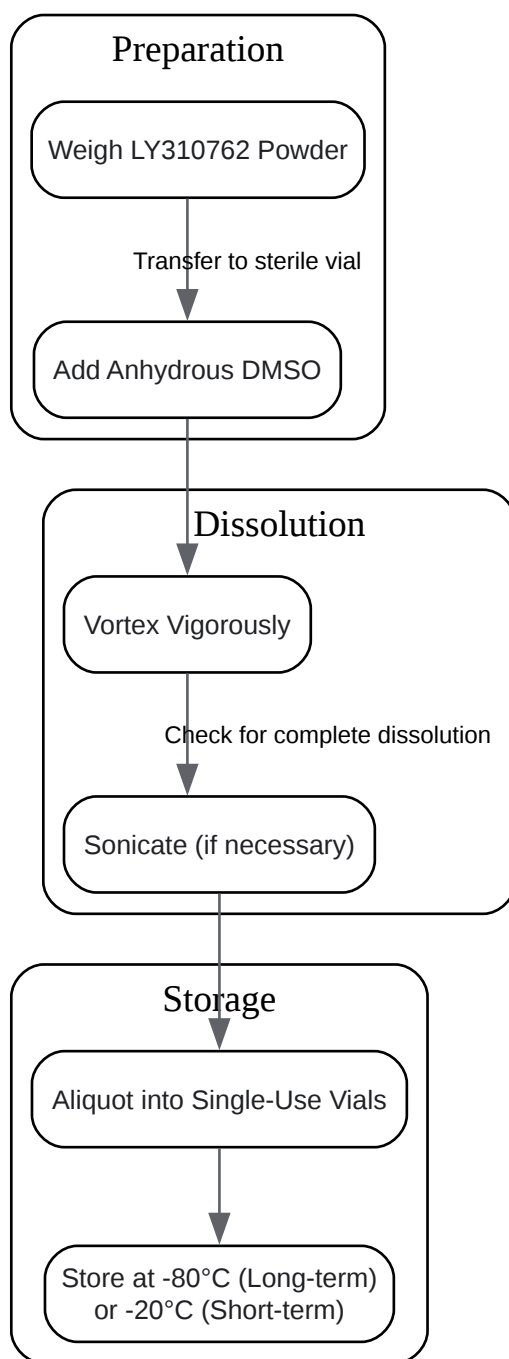
Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the **LY310762** powder to equilibrate to room temperature before opening the container to prevent condensation.
- Weighing **LY310762**:
 - Carefully weigh the desired amount of **LY310762** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.31 mg of **LY310762** (Molecular Weight = 430.94 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $= 10 \text{ mmol/L} \times 0.001 \text{ L} \times 430.94 \text{ g/mol} = 4.3094 \text{ mg}.$
- Dissolving in DMSO:
 - Transfer the weighed **LY310762** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to the tube. For a 10 mM solution with 4.31 mg of **LY310762**, add 1 mL of DMSO.
 - Cap the tube securely.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonication is recommended to aid dissolution.^[2] Sonicate in a water bath for 5-10 minutes, or until the solution is clear.
- Storage and Handling:

- For long-term storage, the stock solution should be stored at -80°C for up to one year.[\[2\]](#)
[\[1\]](#)
- For short-term storage, the solution can be kept at -20°C for up to one month.[\[8\]](#)
- It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)
- When retrieving the stock solution for use, allow the vial to equilibrate to room temperature before opening to minimize water absorption by the DMSO.
- Before use, visually inspect the thawed solution for any signs of precipitation. If present, warm the solution gently and vortex to redissolve.

Visualizations

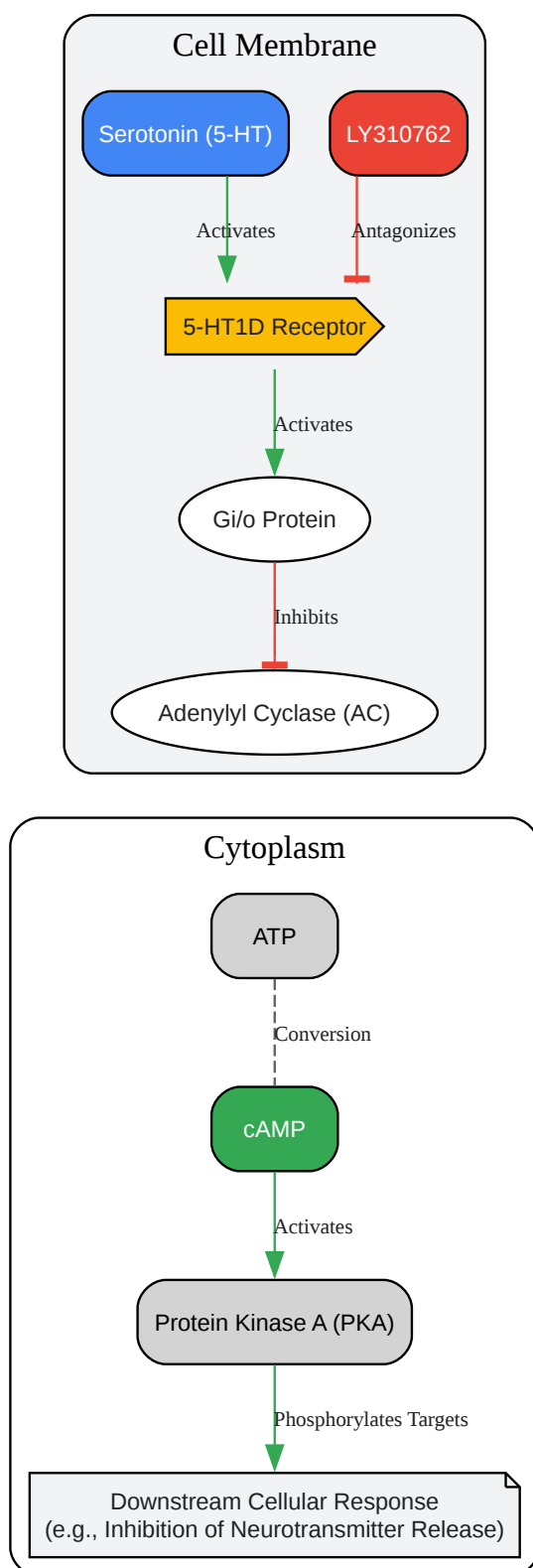
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **LY310762** stock solution in DMSO.

Signaling Pathway of the 5-HT_{1D} Receptor



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Caption: Simplified signaling pathway of the 5-HT1D receptor.

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